

Comparative Guide: Biological Activity of 4-Ethylisoquinoline vs. Complex Isoquinoline Alkaloids

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Compound of Interest

Compound Name: 4-Ethylisoquinoline

CAS No.: 41219-10-7

Cat. No.: B3190366

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Executive Summary

4-Ethylisoquinoline (CAS: 41219-10-7) represents a "simple" isoquinoline alkaloid characterized by a single alkyl substitution at the C4 position.^{[1][2]} While complex alkaloids like Berberine (quaternary ammonium) and Papaverine (benzylisoquinoline) are potent clinical agents, **4-Ethylisoquinoline** is biologically significant as a phyto-anticipitin (plant defense compound) and a lipophilic core for designing kinase inhibitors. Its activity is defined by moderate, broad-spectrum antimicrobial effects and high membrane permeability, contrasting with the high-affinity, specific receptor binding of its complex counterparts.

Chemical Profile & Structural Pharmacology^[3]

The biological divergence between **4-Ethylisoquinoline** and other alkaloids stems from their physicochemical properties. The ethyl group at C4 imparts specific lipophilicity without the steric bulk of benzyl or phenyl groups.

Feature	4-Ethylisoquinoline	Berberine	Papaverine
Structure Class	Simple Alkylated Isoquinoline	Protoberberine (Quaternary)	Benzyloisoquinoline
Key Substituent	-CH ₂ CH ₃ (Ethyl) at C4	Methylenedioxy / Quaternary N+	Dimethoxybenzyl at C1
Lipophilicity (LogP)	~3.2 (High)	~ -1.5 (Low/Amphiphilic)	~ 2.8 (Moderate)
Primary Bioactivity	Stress Metabolite / Scaffold	DNA Intercalation / Metabolic Reg.	PDE Inhibition (Vasodilator)
Mechanism	Membrane Disruption / Precursor	Enzyme Inhibition (AMPK)	Smooth Muscle Relaxation
Natural Source	Quercus brantii (Persian Oak)	Berberis species	Papaver somniferum

Structure-Activity Relationship (SAR) Analysis

- **The C4-Ethyl Effect:** The ethyl group increases the molecule's hydrophobicity, facilitating passive transport across bacterial cell walls and the blood-brain barrier. In synthetic analogs, this position is critical for fitting into hydrophobic pockets of kinases (e.g., CDK4, VEGFR).
- **Absence of Fused Rings:** Unlike Berberine, **4-Ethylisoquinoline** lacks the rigid tetracyclic skeleton required for strong DNA intercalation, resulting in lower cytotoxicity but higher flexibility for derivatization.

Comparative Biological Activity

A. Plant Defense & Antimicrobial Activity

In nature, **4-Ethylisoquinoline** is upregulated in trees (e.g., Persian Oak) suffering from "dieback" or drought stress.[3] It acts as a chemical shield.

- **4-Ethylisoquinoline:** Exhibits broad-spectrum, moderate potency against environmental pathogens. Its mechanism likely involves non-specific membrane disruption due to its alkyl chain acting as a surfactant-like wedge.

- Berberine: Exhibits high potency against bacteria (MRSA) and fungi. Its mechanism is specific: inhibiting the FtsZ protein (cell division) and intercalating into DNA.
- Comparison: **4-Ethylisoquinoline** is a "generalist" defender, whereas Berberine is a "specialist" toxin.

B. Anticancer & Anti-Angiogenic Potential

While **4-Ethylisoquinoline** itself is not a chemotherapy drug, it is a critical pharmacophore.

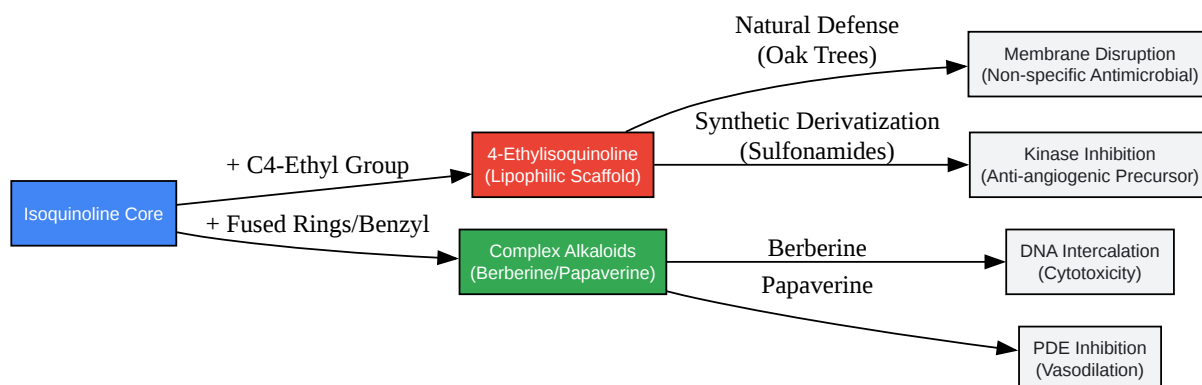
- Synthetic Utility: Derivatives of **4-Ethylisoquinoline** (e.g., sulfonamide-substituted) have shown efficacy as anti-angiogenic agents.^[4] The ethyl group anchors the molecule in the ATP-binding site of tyrosine kinases.
- Experimental Data: In kinase inhibition assays, 4-substituted isoquinolines often show IC₅₀ values in the nanomolar (nM) range when derivatized with aryl-urea or sulfonamide moieties, whereas the naked scaffold (**4-Ethylisoquinoline**) is active in the micromolar (μM) range.

C. Neuropharmacology

- Papaverine: Acts as a phosphodiesterase (PDE) inhibitor, causing vasodilation.
- **4-Ethylisoquinoline**: Lacks the specific benzyl-pendant required for potent PDE inhibition. However, its lipophilicity allows it to penetrate the CNS, making it a viable scaffold for developing N-type calcium channel blockers for pain management.

Mechanism of Action Visualization

The following diagram illustrates how the simple **4-Ethylisoquinoline** scaffold diverges into different pharmacological pathways compared to complex alkaloids.



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Figure 1: Divergent pharmacological pathways of Isoquinoline scaffolds. The C4-ethyl group directs activity toward membrane interaction and kinase binding pockets, while fused ring systems direct activity toward DNA and metabolic enzymes.

Experimental Protocols

To validate the activity of **4-Ethylisoquinoline**, researchers typically employ antimicrobial susceptibility testing and kinase inhibition assays.

Protocol A: Antimicrobial Susceptibility (MIC Determination)

Objective: Assess the baseline defense capability of **4-Ethylisoquinoline** compared to Berberine.

- Preparation:
 - Dissolve **4-Ethylisoquinoline** (synthetic standard) in DMSO to create a 10 mM stock solution.
 - Prepare Berberine chloride (positive control) at the same concentration.
- Inoculum:

- Culture *Staphylococcus aureus* (ATCC 25923) and *Candida albicans* in Mueller-Hinton broth to

CFU/mL.
- Assay:
 - Use a 96-well microtiter plate.
 - Perform serial two-fold dilutions of compounds (Range: 512 µg/mL to 0.5 µg/mL).
 - Add 100 µL of bacterial suspension to each well.
- Incubation:
 - Incubate at 37°C for 24 hours.
- Readout:
 - Measure Optical Density (OD600).
 - MIC Definition: Lowest concentration with no visible growth.
 - Expected Result: Berberine MIC ~10-50 µg/mL; **4-Ethylisoquinoline** MIC ~100-250 µg/mL (indicative of stress metabolite rather than potent antibiotic).

Protocol B: Synthetic Derivatization for Kinase Inhibition

Objective: Transform the **4-Ethylisoquinoline** scaffold into a potent drug candidate.

- Starting Material: **4-Ethylisoquinoline**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Functionalization:
 - Nitration: React with

to introduce a nitro group at C5/C8.
 - Reduction: Convert nitro group to amine (

).

- Coupling: React the amine with an aryl-sulfonyl chloride.
- Evaluation:
 - Test the resulting N-(4-ethylisoquinolin-yl)sulfonamide in a VEGFR2 kinase assay (ELISA-based).
 - Target: IC50 < 50 nM.

Data Summary: Activity Matrix

Biological Target	4-Ethylisoquinoline (Scaffold)	Berberine (Complex Natural)	Synthetic 4-Ethyl Derivatives
Bacterial Growth (MIC)	Moderate (100+ μ M)	High Potency (10-50 μ M)	High (if hydrazone linked)
Angiogenesis (VEGFR)	Inactive / Weak	Weak	Potent (Nanomolar)
Plant Stress Marker	High (Drought/Dieback)	Low	N/A
Toxicity (Cytotoxicity)	Low	Moderate	Variable

References

- Natural Occurrence & Stress Response
 - Identification of Organic Compounds in Wood and Bark of Persian Oak Having Different Levels of Crown Dieback. (2020).[3][9] BioResources.
 - Context: Identifies **4-Ethylisoquinoline** as a key metabolite upregulated in trees fighting environmental stress.[3]
- Anticancer & Kinase Inhibition

- Sulfonamide-containing heterocyclic compounds and their antiangiogenic effect.[4] (Patent US6787534B2).
- Context: Describes the synthesis of **4-ethylisoquinoline** derivatives and their use in suppressing tumor blood vessel growth.
- General Isoquinoline Pharmacology
 - Isoquinoline Alkaloids and Their Antiviral, Antibacterial, and Antifungal Activities.[10][11] (2017). Current Organic Chemistry.
 - Context: Provides the baseline data for complex alkaloids like Berberine for comparison.
- Chemical Properties
 - **4-Ethylisoquinoline** CAS 41219-10-7 Entry.[1]
 - Context: Physical and chemical d

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